

Standard operating procedure for handling and storage of Methyl 6-hydroxyhexanoate.

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Compound of Interest

Compound Name: Methyl 6-hydroxyhexanoate

Cat. No.: B1587270

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Application Notes and Protocols for Methyl 6-hydroxyhexanoate

Topic: Standard Operating Procedure for Handling and Storage of **Methyl 6-hydroxyhexanoate**

Audience: Researchers, scientists, and drug development professionals

Introduction

Methyl 6-hydroxyhexanoate (CAS No. 4547-43-7) is a versatile chemical intermediate used in various fields, including the synthesis of pharmaceuticals, fragrances, and polymers.[1][2] Its bifunctional nature, containing both a hydroxyl and an ester group, allows for a range of chemical transformations.[1] Proper handling and storage of this compound are crucial to ensure the safety of laboratory personnel and to maintain its chemical integrity. This document provides a detailed standard operating procedure (SOP) for the safe handling and storage of **Methyl 6-hydroxyhexanoate**.

Hazard Identification and Safety Precautions

Methyl 6-hydroxyhexanoate is classified as a combustible liquid and can cause skin, eye, and respiratory irritation.[3][4] Adherence to the following safety precautions is mandatory.

GHS Hazard Statements:

- H227: Combustible liquid.
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4][5]
- H335: May cause respiratory irritation.[3][4]

Precautionary Statements:

- Prevention: P210, P261, P264, P271, P280[3][4]
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362[3][4]
- Storage: P403+P233, P405[3][4]
- Disposal: P501[3][4]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Methyl 6-hydroxyhexanoate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₃	[5][6]
Molecular Weight	146.18 g/mol	[5][6]
Appearance	Colorless to light yellow clear liquid or crystalline solid	[1]
Melting Point	40-42 °C	[1]
Boiling Point	123 °C / 12 mmHg	
Flash Point	74 °C	
Solubility	Poorly soluble in water; moderately soluble in ethyl acetate and tetrahydrofuran.	[1]
Specific Gravity	1.03 (20/20)	

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **Methyl 6-hydroxyhexanoate**:

PPE	Specification
Eye Protection	ANSI-compliant safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a possibility of splashing.
Hand Protection	Chemical-resistant gloves (e.g., neoprene).
Skin and Body Protection	Chemical-resistant lab coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or in a certified laboratory chemical fume hood. If exposure limits are exceeded, use a NIOSH/MSHA approved respirator.

Experimental Protocols

Handling Protocol

- Preparation:
 - Ensure a certified laboratory chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are readily accessible.
 - Gather all necessary PPE and handling equipment (e.g., spatulas, glassware).
- Dispensing:
 - Work within the fume hood.
 - Carefully open the container, avoiding inhalation of any vapors.
 - Dispense the required amount of **Methyl 6-hydroxyhexanoate**.
 - Securely close the container immediately after use.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[3\]](#)[\[4\]](#)
 - Clean the work area and any equipment used.
 - Remove and properly store or dispose of contaminated PPE.

Storage Protocol

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)
- Storage temperature recommendations vary by supplier. Common recommendations include room temperature, 2-8°C, or in a freezer at -20°C.[\[1\]](#)[\[6\]](#) For long-term storage and to maintain purity, storing in a sealed container in a freezer at -20°C is recommended.

- Store away from incompatible materials such as acids, bases, and oxidizing agents.[8]

Spill and Emergency Procedures

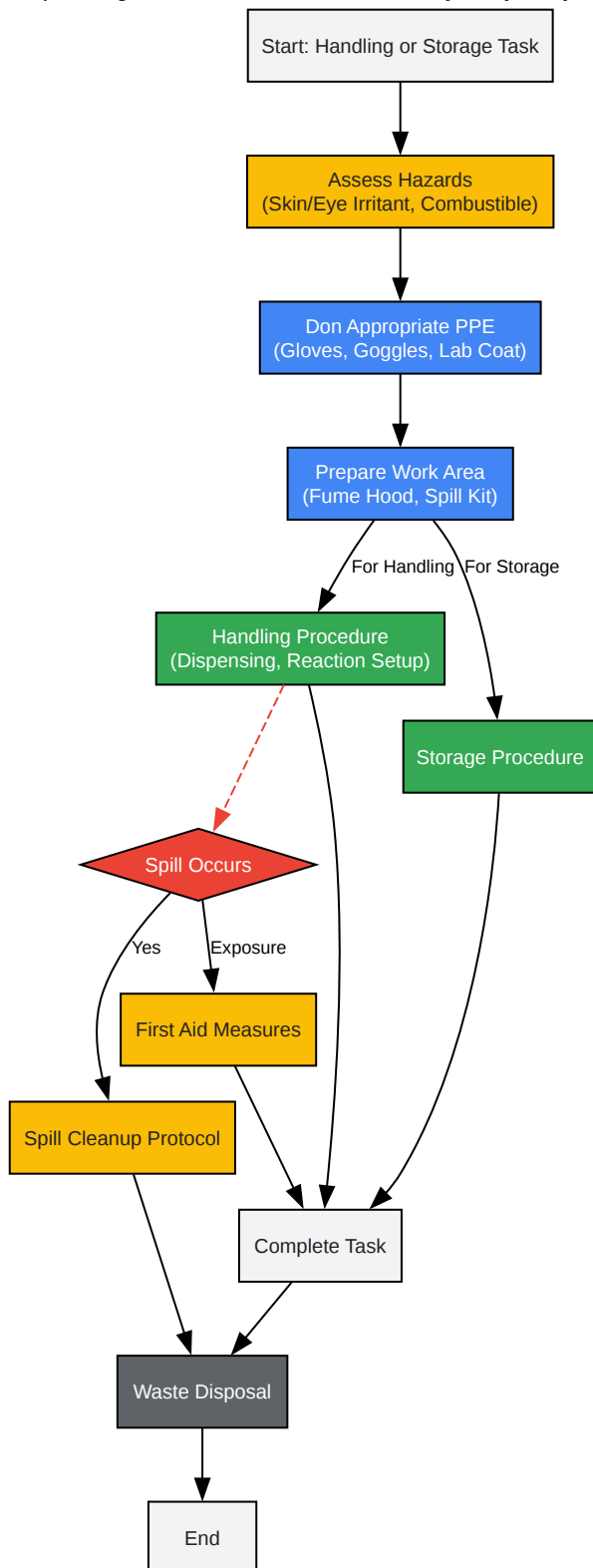
- Small Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - Confine the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a suitable, labeled container for disposal.
 - Clean the spill area thoroughly.
- Large Spills:
 - Evacuate the laboratory and notify emergency personnel immediately.
 - Restrict access to the area.
 - Provide emergency responders with the Safety Data Sheet (SDS).
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3][4]
 - Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs.[3][4]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][4]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Waste Disposal

- Dispose of waste in accordance with all local, state, and federal regulations.
- Place waste in a clearly labeled, sealed container.
- Arrange for chemical waste pick-up through your institution's environmental health and safety office.^[3]^[4]

Diagrams

Standard Operating Procedure Workflow for Methyl 6-hydroxyhexanoate

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and storage of **Methyl 6-hydroxyhexanoate**.

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